

Technical Support Center: Fenfluramine Drug-Drug Interactions with Other Antiepileptic Drugs

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Compound of Interest

Compound Name: *Fenlean*

Cat. No.: *B1672511*

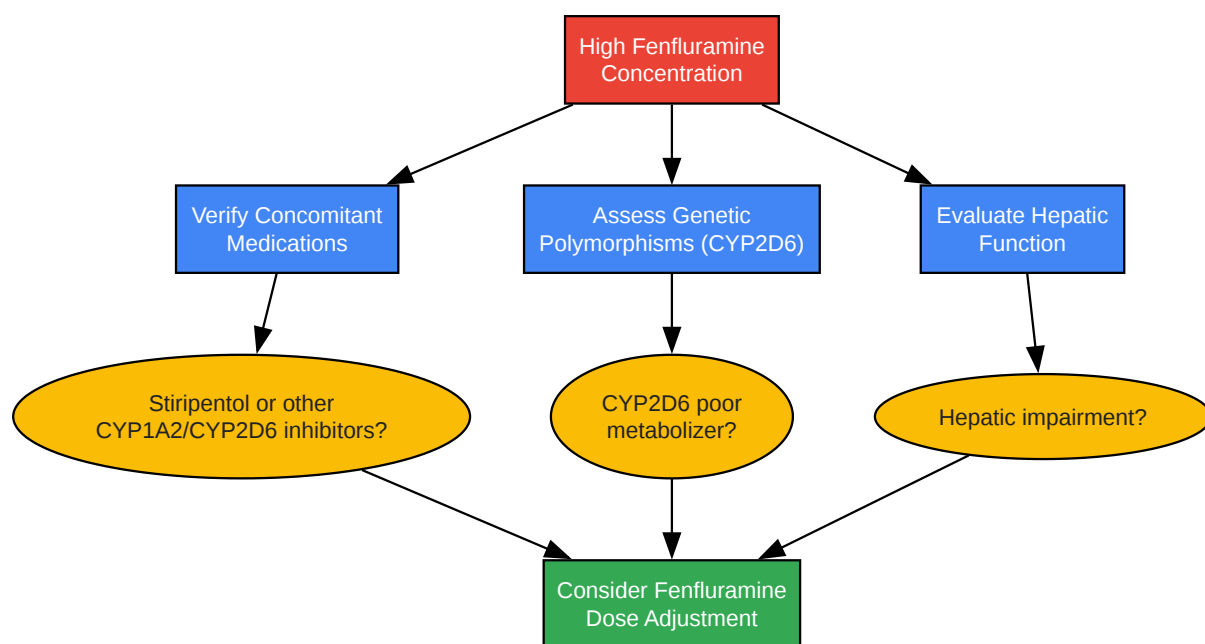
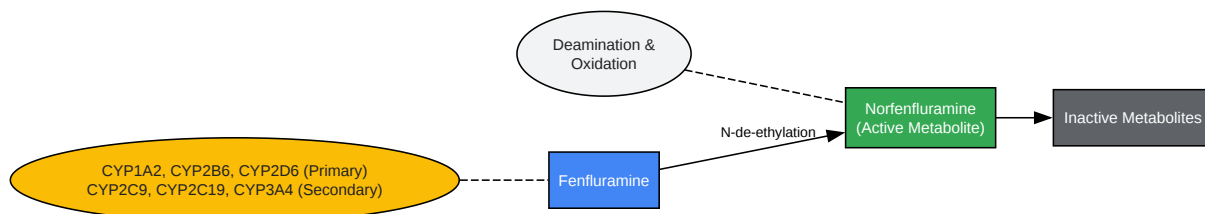
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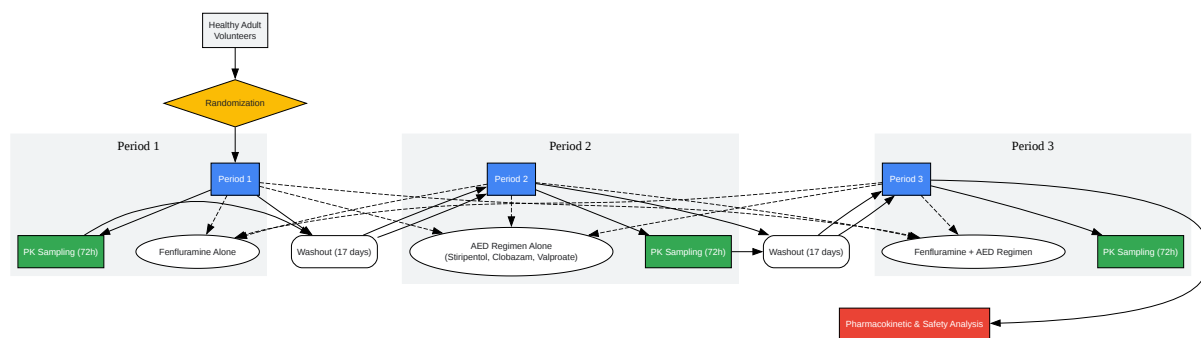
This technical support center provides researchers, scientists, and drug development professionals with detailed information on the drug-drug interactions between fenfluramine and other commonly used antiepileptic drugs (AEDs). The following troubleshooting guides and frequently asked questions (FAQs) address specific issues that may be encountered during experimental research and clinical studies.

Frequently Asked Questions (FAQs)

Q1: What are the primary metabolic pathways for fenfluramine, and which cytochrome P450 (CYP) enzymes are involved?

Fenfluramine is extensively metabolized in the liver to its active metabolite, norfenfluramine. This process primarily involves several cytochrome P450 enzymes. The major enzymes responsible for the N-de-ethylation of fenfluramine to norfenfluramine are CYP1A2, CYP2B6, and CYP2D6.^{[1][2][3]} To a lesser extent, CYP2C9, CYP2C19, and CYP3A4 also contribute to its metabolism.^{[1][3]} Norfenfluramine is subsequently metabolized to inactive compounds through deamination and oxidation.^[3] Due to the involvement of multiple CYP enzymes, the potential for clinically significant drug-drug interactions with co-administered AEDs that are inhibitors or inducers of these enzymes is a critical consideration in both preclinical and clinical research.





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References

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- 2. Expert-Agreed Practical Recommendations on the Use of Fenfluramine in Developmental and Epileptic Encephalopathies Based on Clinical Experience and Literature Review - PMC [pmc.ncbi.nlm.nih.gov]

- 3. tandfonline.com [tandfonline.com]
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